

Solubility of 2-(Trifluoromethoxy)benzenesulfonyl chloride in organic solvents

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Compound of Interest

Compound Name: 2-(Trifluoromethoxy)benzenesulfonyl chloride

Cat. No.: B011974

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Solubility of 2-(Trifluoromethoxy)benzenesulfonyl Chloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A comprehensive review of scientific literature and chemical databases did not yield specific quantitative solubility data for **2-(trifluoromethoxy)benzenesulfonyl chloride** in common organic solvents. This guide, therefore, presents a general framework, including a detailed experimental protocol, to enable researchers to determine the solubility of this compound.

Introduction

2-(Trifluoromethoxy)benzenesulfonyl chloride is a valuable reagent in synthetic and medicinal chemistry, primarily utilized in the preparation of sulfonamide derivatives and other advanced intermediates. A thorough understanding of its solubility characteristics in various organic solvents is fundamental for its effective use in reaction design, process development, purification, and formulation. This technical guide provides a standardized methodology for

determining the solubility of this compound and a template for the systematic presentation of the acquired data.

Solubility Data

As of the date of this publication, specific quantitative solubility data for **2-(trifluoromethoxy)benzenesulfonyl chloride** has not been reported in publicly accessible literature. It is therefore recommended that researchers perform experimental determinations to ascertain these values. The following table is provided as a template to record and present solubility data in a clear and consistent format.

Table 1: Solubility of **2-(Trifluoromethoxy)benzenesulfonyl chloride** in Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Observations
e.g., Acetonitrile				
e.g., Dichloromethane				
e.g., Toluene				
e.g., Ethyl Acetate				
e.g., Tetrahydrofuran				
e.g., N,N- Dimethylformami de				
e.g., Heptane				

Experimental Protocol for Solubility Determination

The following gravimetric method is a standard procedure for determining the solubility of a compound in an organic solvent at a specified temperature. Due to the reactivity and moisture

sensitivity of sulfonyl chlorides, the use of anhydrous solvents and controlled conditions is crucial.

Materials:

- **2-(Trifluoromethoxy)benzenesulfonyl chloride** (CAS No. 103008-51-1)
- High-purity anhydrous organic solvents
- Temperature-controlled orbital shaker or magnetic stirrer with a water bath
- Analytical balance (readable to ± 0.1 mg)
- Screw-capped vials
- Calibrated pipettes or syringes
- Syringe filters (e.g., 0.2 μ m PTFE)
- Pre-weighed vials for analysis

Procedure:

- Preparation of a Saturated Solution:
 - To a vial, add a known volume (e.g., 2.0 mL) of the selected anhydrous solvent.
 - Add an excess amount of **2-(trifluoromethoxy)benzenesulfonyl chloride** to the solvent. The presence of undissolved solid is necessary to confirm saturation.
 - Securely cap the vial to prevent solvent evaporation.
 - Place the vial in a temperature-controlled shaker or water bath set to the desired experimental temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient duration (typically 24 to 48 hours) to ensure that equilibrium between the dissolved and undissolved solute is achieved.
- Sample Collection and Filtration:

- Once equilibrium is reached, cease agitation and allow the vial to remain undisturbed at the constant temperature for at least 4 hours to permit the excess solid to sediment.
- Carefully withdraw a precise volume (e.g., 1.00 mL) of the clear supernatant using a calibrated pipette or syringe, ensuring no solid particles are disturbed.
- Attach a syringe filter to the syringe and dispense the saturated solution into a pre-weighed, dry vial.
- Gravimetric Analysis:
 - Determine the mass of the collected filtrate.
 - Carefully evaporate the solvent from the vial. This can be achieved under a gentle stream of an inert gas (e.g., nitrogen) or by using a vacuum oven at a temperature below the decomposition point of the compound.
 - After complete removal of the solvent, re-weigh the vial containing the solid residue. The difference between this mass and the initial mass of the empty vial gives the mass of the dissolved **2-(trifluoromethoxy)benzenesulfonyl chloride**.
- Calculation of Solubility:
 - The solubility can be calculated using the following formula: $\text{Solubility (g/100 mL)} = (\text{Mass of residue (g)} / \text{Volume of aliquot (mL)}) * 100$
 - To determine the molar solubility (mol/L), the mass of the residue is converted to moles using the molecular weight of **2-(trifluoromethoxy)benzenesulfonyl chloride** (260.62 g/mol) and divided by the volume of the aliquot in liters.

Safety Precautions: **2-(Trifluoromethoxy)benzenesulfonyl chloride** is corrosive and reacts with moisture. All experimental work should be conducted within a certified fume hood.

Appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat, must be worn. It is imperative to use anhydrous solvents and, where possible, handle the compound under an inert atmosphere (e.g., nitrogen or argon).

Visualized Workflows and Reactions

The following diagrams provide a visual representation of the experimental workflow for solubility determination and a common synthetic application of **2-(trifluoromethoxy)benzenesulfonyl chloride**.

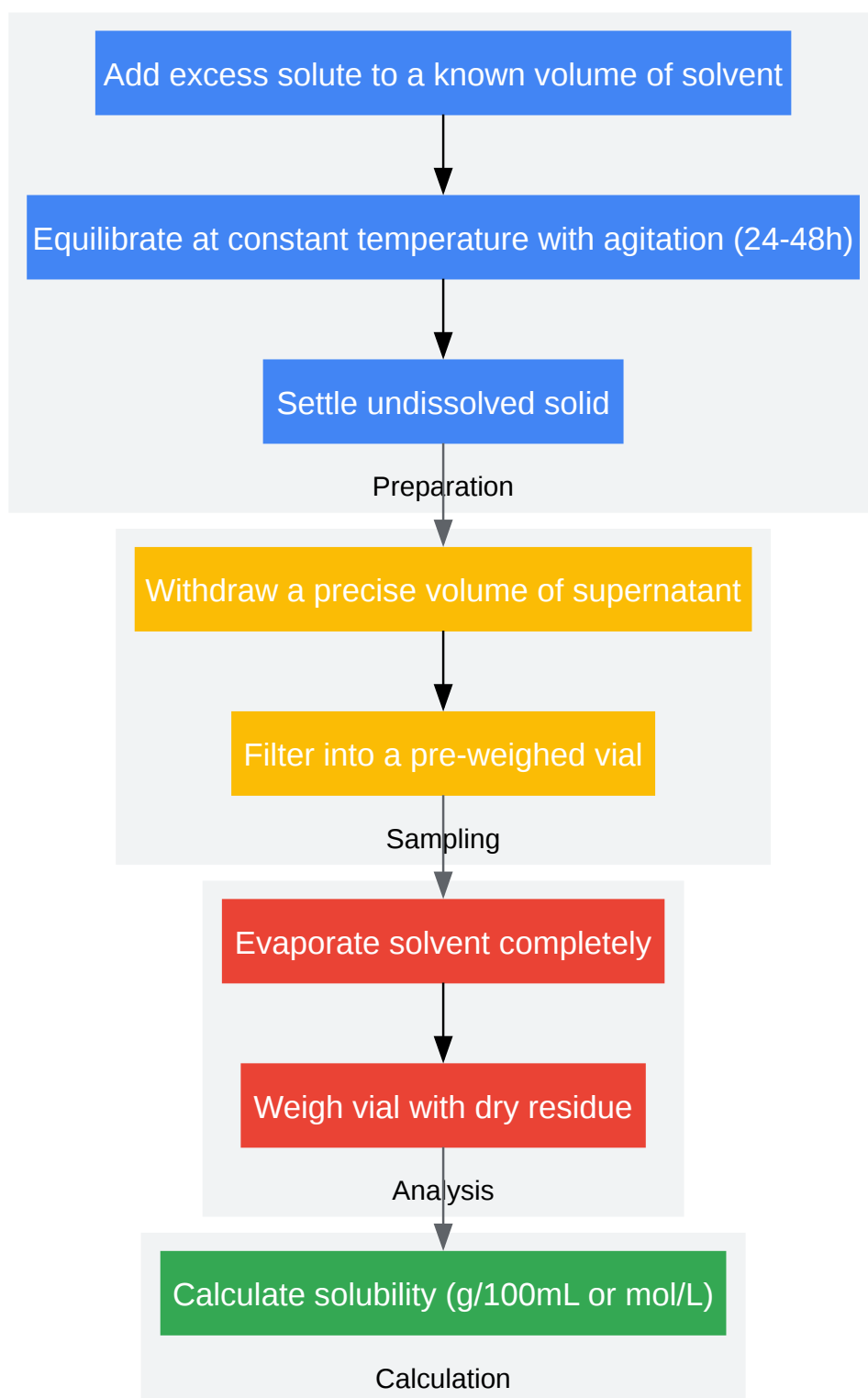
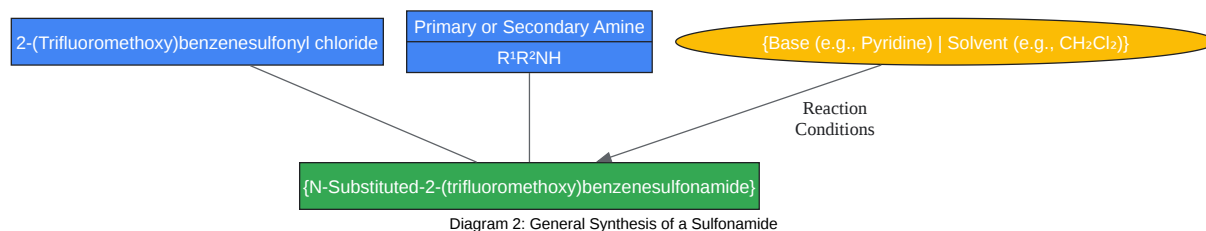


Diagram 1: Experimental Workflow for Solubility Determination

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Caption: A stepwise workflow for the experimental determination of solubility.



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Caption: A representative reaction scheme illustrating the use of the title compound.

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